

1-Methylpiperidine-4-carbonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **1-Methylpiperidine-4-carbonitrile**

Cat. No.: **B1314567**

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An In-Depth Technical Guide to the Material Safety of **1-Methylpiperidine-4-carbonitrile**

This document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **1-Methylpiperidine-4-carbonitrile** (CAS No. 20691-92-3). It is intended for researchers, scientists, and drug development professionals who may work with this compound. The information herein is synthesized from available material safety data sheets and chemical databases to provide a cohesive and practical safety framework. The causality behind each procedural recommendation is explained to ensure a deep understanding of the associated risks and mitigation strategies.

Section 1: Chemical and Physical Identity

1-Methylpiperidine-4-carbonitrile is a heterocyclic compound used as a building block in the synthesis of more complex molecules, particularly in pharmaceutical research. Its identity is defined by the following properties.

Property	Value	Source
CAS Number	20691-92-3	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂ N ₂	[2]
Molecular Weight	124.18 g/mol	[2]
Physical Form	Liquid	[3]
Purity	Typically ≥95%	[3]
InChI Key	HNAKTMSXYZOSTP-UHFFFAOYSA-N	[3]
Storage Temperature	Refrigerator	[3]

Section 2: Hazard Identification and GHS Classification

A thorough understanding of the inherent hazards of **1-Methylpiperidine-4-carbonitrile** is fundamental to its safe use. Based on available data, this compound is classified as highly hazardous.[\[3\]](#) The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

Expert Analysis of Hazards:

The combination of H-statements indicates that **1-Methylpiperidine-4-carbonitrile** poses a significant multi-route exposure risk.

- High Acute Toxicity (H301, H311, H331): The "Toxic" classification (as opposed to "Harmful") signifies that exposure to relatively small quantities of the substance via ingestion, skin contact, or inhalation can cause severe health effects or be fatal. This necessitates the use of stringent engineering controls (fume hood) and a comprehensive Personal Protective Equipment (PPE) ensemble to prevent any direct contact.
- Irritant Properties (H315, H319, H335): The compound is a known irritant to the skin, eyes, and respiratory tract.^[3] While less severe than its systemic toxicity, irritation can be a first indicator of exposure and can lead to chronic issues with repeated contact. The potential for serious eye irritation demands robust eye protection.

Section 3: Risk Mitigation and Safe Handling Protocols

A self-validating safety protocol is one where engineering controls, personal protective equipment, and procedural steps work in concert to minimize risk at every stage.

Engineering Controls

The primary line of defense is to isolate the researcher from the chemical.

- Chemical Fume Hood: All work involving the handling of **1-Methylpiperidine-4-carbonitrile**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to prevent inhalation of toxic vapors.^{[4][5][6]}
- Safety Stations: An eyewash station and a safety shower must be immediately accessible and unobstructed in the laboratory where the compound is handled.^{[4][7]}

Personal Protective Equipment (PPE)

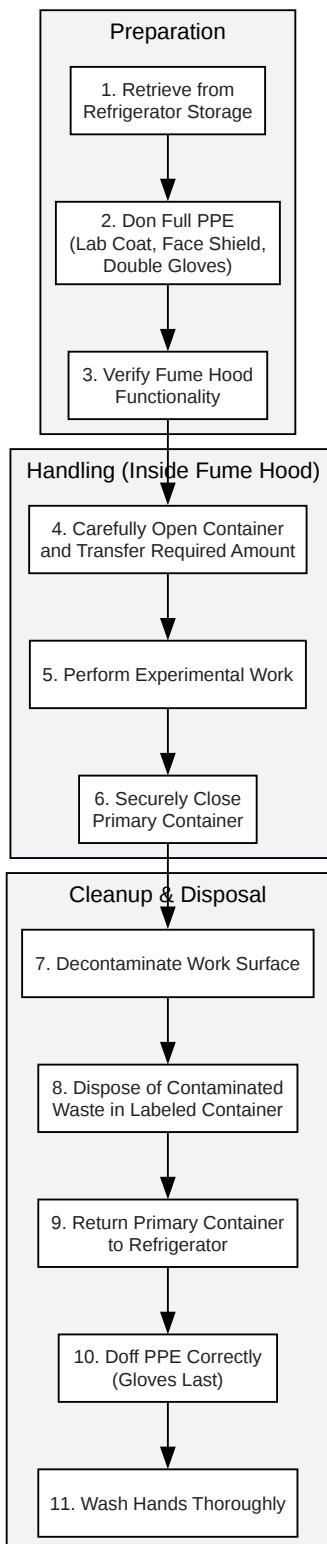
PPE is the last line of defense and must be selected to match the identified hazards.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical splash goggles and a full-face shield.	Goggles must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [4] [8] A face shield is mandatory over goggles to protect against splashes, which can cause serious eye irritation. [9]
Skin Protection	Chemical-resistant gloves (Nitrile rubber, minimum thickness 0.4 mm) and a flame-retardant lab coat.	Gloves must be inspected for integrity before each use. [10] Given the H311 "Toxic in contact with skin" classification, double-gloving is recommended. Contaminated gloves must be disposed of properly. [10]
Respiratory Protection	Not required if work is conducted within a certified fume hood.	If there is a risk of ventilation failure, a NIOSH/MSHA-approved respirator with cartridges appropriate for organic vapors and nitriles (e.g., Type ABEK) must be available for emergency use. [10]

Procedural Workflow for Safe Handling

The following step-by-step workflow is designed to prevent exposure at all stages of handling.

Diagram 1: Safe Handling Workflow for 1-Methylpiperidine-4-carbonitrile

[Click to download full resolution via product page](#)Caption: Diagram 1: A sequential workflow for handling **1-Methylpiperidine-4-carbonitrile**.

Section 4: Emergency Procedures

In the event of an accidental exposure or spill, a rapid and informed response is critical.

First-Aid Measures

Immediate medical attention is required for any exposure.[\[6\]](#)[\[7\]](#)[\[11\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoid mouth-to-mouth). Call a poison center or physician immediately. [6] [10] [11]
Skin Contact	Take off all contaminated clothing immediately. [11] Rinse the affected skin area with copious amounts of water for at least 15 minutes. [7] [11] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [7] [10] [11] Remove contact lenses if present and easy to do. [11] Continue rinsing. Call a poison center or physician immediately.
Ingestion	Do NOT induce vomiting. [4] [11] If the person is conscious, rinse their mouth with water. [10] [11] Never give anything by mouth to an unconscious person. [10] [12] Seek immediate medical attention.

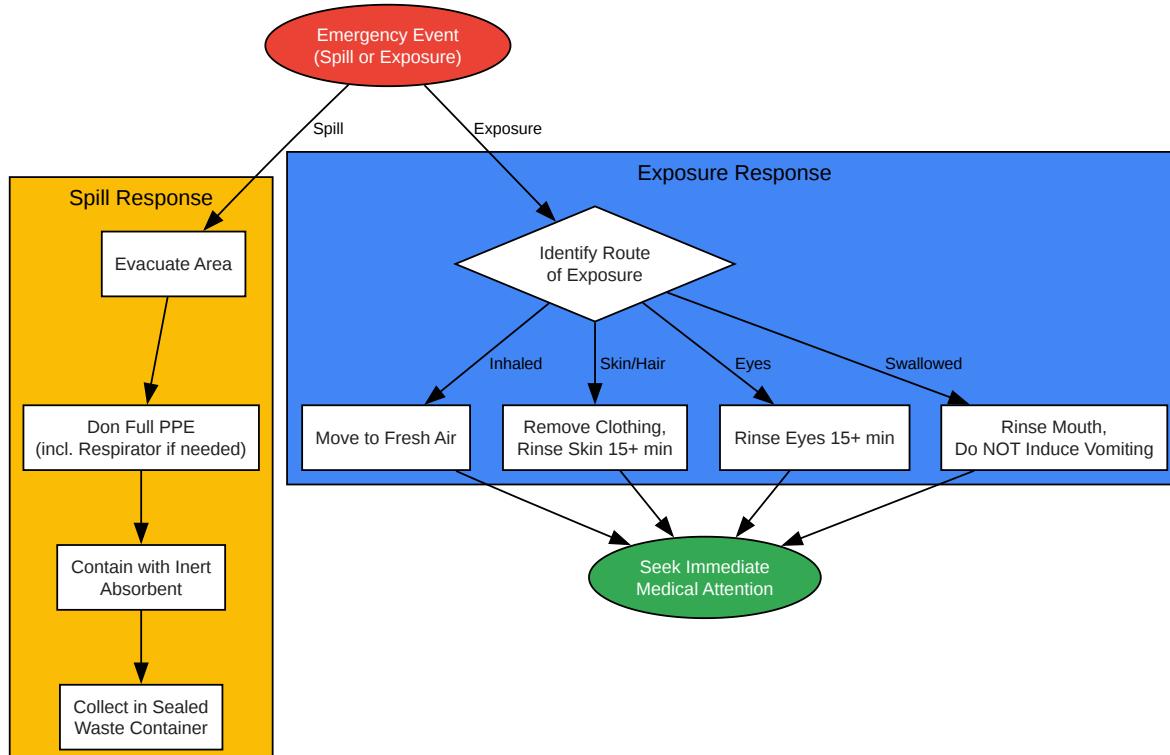
Accidental Release and Fire-Fighting

- Accidental Release: In case of a spill, evacuate all non-essential personnel from the area. [\[12\]](#) Remove all sources of ignition.[\[4\]](#)[\[12\]](#) Ensure adequate ventilation. Wearing full PPE, cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[\[4\]](#)

[12] Collect the material using non-sparking tools and place it in a suitable, sealed container for disposal.[4][12] Do not allow the chemical to enter drains.[12]

- Fire-Fighting: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish a fire.[4][10][12] Hazardous combustion products include toxic carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4][6][10] Due to the nitrile group, the formation of highly toxic hydrogen cyanide gas is possible. Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[4][6][10]

Diagram 2: Emergency Response Protocol



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Caption: Diagram 2: A decision-making flowchart for emergency events.

Section 5: Toxicological and Ecological Profile

- Toxicological Summary: The primary toxicological hazards are high acute toxicity via oral, dermal, and inhalation routes, as well as irritation to the skin, eyes, and respiratory system. [3] Comprehensive toxicological data, such as LD50 or LC50 values, are not readily available in the public domain. Therefore, this chemical should be handled with the assumption of high toxicity, and exposure should be avoided entirely. The long-term effects of chronic, low-level exposure have not been investigated.[10]
- Ecological Information: There is no specific data available regarding the ecotoxicity of **1-Methylpiperidine-4-carbonitrile**. As a standard practice for all laboratory chemicals, discharge into the environment must be avoided.[12] All waste materials must be treated as hazardous chemical waste and disposed of through a licensed professional waste disposal service.[10]

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